

Technical Support Center: Pipetting and Handling Viscous ONO-3805 Solutions

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and pipetting of viscous solutions of **ONO-3805**.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-3805**?

ONO-3805 is a non-steroidal inhibitor of 5 α -reductase, an enzyme that converts testosterone to the more potent androgen, dihydrotestosterone (DHT)[1][2][3]. It has been investigated for its potential in conditions like benign prostatic hyperplasia[1][2]. For research purposes, it is often supplied as a powder and may be reconstituted in various solvents, which can result in a viscous solution.

Q2: Why is my **ONO-3805** solution viscous?

The viscosity of your **ONO-3805** solution will depend on the solvent used for reconstitution and the concentration of **ONO-3805**. High concentrations of chemical compounds or the use of certain solvents like glycerol or DMSO can lead to highly viscous solutions[4].

Q3: What are the main challenges when pipetting viscous **ONO-3805** solutions?

Pipetting viscous liquids presents several challenges that can impact experimental accuracy and reproducibility[5][6]. These include:

- Inaccurate volume aspiration: The high resistance to flow can prevent the correct amount of liquid from being drawn into the pipette tip.
- Sample retention: The solution can stick to the inner walls of the pipette tip, leading to incomplete dispensing.
- Air bubble formation: The slow flow of the liquid can easily introduce air bubbles, which affect volume accuracy[7].
- Slow pipetting speed: The entire process of aspirating and dispensing is significantly slower than with aqueous solutions.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Inaccurate and inconsistent volumes	Standard forward pipetting technique is not suitable for viscous liquids.	Use the reverse pipetting technique. This involves aspirating more liquid than needed and then dispensing only the desired volume, which improves accuracy for viscous solutions[8][9][10].
Solution sticking to the pipette tip	Adhesion of the viscous liquid to the polypropylene surface of standard pipette tips.	Use low-retention pipette tips. These tips have a hydrophobic inner surface that reduces the adherence of liquids[4][9]. Alternatively, wide-bore tips can be used to facilitate easier liquid flow[4][10].
Air bubbles in the pipette tip	Aspirating the liquid too quickly.	Reduce the pipetting speed. A slower aspiration and dispensing rate allows the viscous liquid to move smoothly without creating air pockets[7][9].
Droplets clinging to the tip after dispensing	Incomplete dispensing due to the cohesive nature of the solution.	Employ the touch dispense method by touching the pipette tip to the side of the receiving vessel to help release the entire volume[8]. Also, pausing for a few seconds after dispensing can allow the liquid to fully drain from the tip[4][7].
Liquid dripping from the tip after aspiration	This is more common with volatile viscous liquids.	To counteract dripping, an air gap can be aspirated after drawing up the sample[8].

Experimental Protocols

Protocol 1: Reverse Pipetting Technique

This protocol is recommended for accurate pipetting of viscous **ONO-3805** solutions[8][9][10].

Materials:

- Adjustable volume pipette
- Low-retention or wide-bore pipette tips
- Viscous **ONO-3805** solution
- Receiving vessel

Procedure:

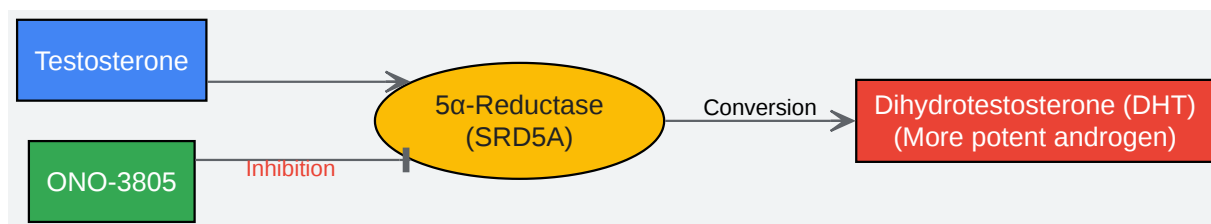
- Set the pipette to the desired volume.
- Attach a new low-retention or wide-bore pipette tip.
- Press the plunger completely down to the second stop (the blowout position).
- Immerse the pipette tip just below the surface of the **ONO-3805** solution.
- Slowly and smoothly release the plunger to aspirate the liquid. Keep the tip immersed for a few seconds after the plunger is fully released to ensure the complete volume is drawn in[4][7].
- Withdraw the tip from the solution. A small excess of liquid will be present in the tip.
- To dispense, place the tip against the inner wall of the receiving vessel.
- Slowly press the plunger down to the first stop. This will dispense the set volume.
- Hold the plunger at the first stop and remove the tip from the vessel. The remaining excess liquid in the tip should be discarded properly.

Summary of Pipetting Speed Adjustments

Liquid Type	Aspiration Speed	Dispensing Speed	Notes
Aqueous Solutions (for comparison)	Default/Fast	Default/Fast	Standard pipetting techniques apply.
Glycerol-based solutions	Slow (~100 µl/sec)	Slow	Use wide-bore tips and reverse pipetting. Allow extra time for aspiration and dispensing[4].
Surfactant-containing solutions (e.g., Tween® 20)	Slower than water	Reduced	Reverse pipetting is recommended to avoid foaming[4][8].
Volatile viscous liquids (e.g., with ethanol)	Default (like water)	Reduced	Add an air gap after aspiration to prevent dripping[8].

Visualizing the Mechanism of Action of ONO-3805

The following diagram illustrates the biochemical pathway inhibited by **ONO-3805**.



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